

Personal protective equipment for handling 4-Phenylmorpholin-3-one

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Compound of Interest

Compound Name: 4-Phenylmorpholin-3-one

Cat. No.: B154935

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Essential Safety and Handling Guide for 4-Phenylmorpholin-3-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4-Phenylmorpholin-3-one** (CAS No. 29518-11-4). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment. This compound is known to cause skin and eye irritation and may cause respiratory irritation.^{[1][2]}

Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards associated with **4-Phenylmorpholin-3-one** are skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2]} Therefore, the use of appropriate personal protective equipment is mandatory to prevent exposure.

Protection Type	Specific Equipment	Standard/Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	Conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US).
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene). Gloves must be inspected before use.	Follow EU Directive 89/686/EEC and the standard EN 374.
Skin and Body Protection	Laboratory coat or an impervious gown. Closed-toe footwear is required.	Select based on workplace hazards and potential for splashing.
Respiratory Protection	Required when dust or aerosols may be generated. A NIOSH-approved N95 (or better) particulate respirator is recommended.	Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Operational Plan: Step-by-Step Handling Procedure

Follow this workflow to ensure the safe handling of **4-Phenylmorpholin-3-one** from receipt to disposal.

- Preparation and Inspection:
 - Before handling, ensure that an eyewash station and safety shower are readily accessible.
 - Inspect all PPE for damage before use.
 - Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)
- Handling and Use:
 - Avoid the formation of dust and aerosols.[\[4\]](#)

- Wash hands thoroughly after handling the compound.[3][4]
- Avoid contact with skin, eyes, and clothing.[3]
- Do not eat, drink, or smoke in the work area.
- Storage:
 - Keep the container tightly closed in a dry, cool, and well-ventilated place.[4]
 - Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. If skin irritation persists, seek medical attention.[3][4]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[3][4]
- In Case of Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[3][4]
- In Case of a Spill: Evacuate the area. Wear appropriate PPE, including respiratory protection. Sweep up the solid material, taking care to avoid generating dust, and place it in a suitable, closed container for disposal.

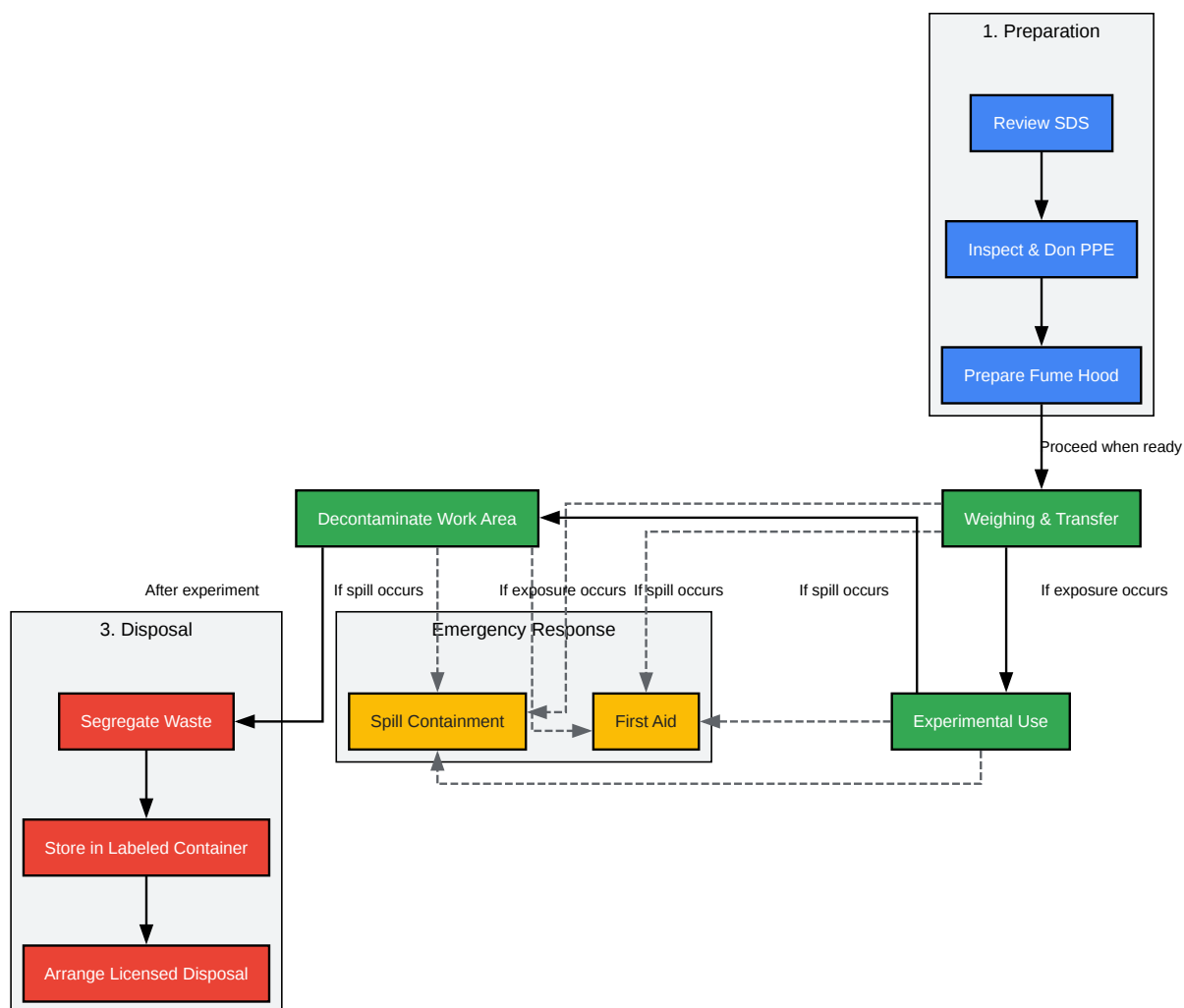
Disposal Plan

All waste materials contaminated with **4-Phenylmorpholin-3-one** must be treated as hazardous waste.

- Waste Collection:
 - Collect all contaminated materials, including empty containers, used gloves, and cleaning materials, in a designated and properly labeled hazardous waste container.

- Container Management:
 - Keep waste containers tightly closed and store them in a designated, secure area.
- Disposal:
 - Dispose of the hazardous waste through a licensed contractor.[\[4\]](#)
 - Do not dispose of the material down the drain or with regular trash.
 - Consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all local, state, and federal regulations.[\[3\]](#)

Below is a diagram illustrating the safe handling workflow for **4-Phenylmorpholin-3-one**.



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Caption: Safe handling workflow for **4-Phenylmorpholin-3-one**.

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